

LYG-409 solubility and preparation for experiments

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Compound of Interest

Compound Name: LYG-409
Cat. No.: B15542169

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Application Notes and Protocols: LYG-409

For Researchers, Scientists, and Drug Development Professionals

Abstract

LYG-409 is a potent and selective, orally active molecular glue degrader of the G1 to S phase transition 1 (GSPT1) protein.[1][2] It demonstrates significant anti-tumor activity in preclinical models of acute myeloid leukemia and prostate cancer by inducing the degradation of GSPT1. [1][2][3] These application notes provide detailed protocols for the solubilization, storage, and experimental use of **LYG-409** for both in vitro and in vivo studies, facilitating its application in research and drug development.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₀ F ₃ N ₃ O ₆	[1]
Molecular Weight	515.44 g/mol	[1]
CAS Number	3053857-55-6	[1]
Target	GSPT1 Degradar (Molecular Glue)	[1][2]
Purity	>98%	[3]

Solubility

LYG-409 exhibits distinct solubility profiles in various solvents, which is critical for the preparation of stock and working solutions for different experimental settings.

In Vitro Solubility

Solvent	Concentration	Notes
DMSO	100 mg/mL (194.01 mM)	Ultrasonic treatment is required for complete dissolution.[1]

In Vivo Vehicle Formulations

For animal studies, **LYG-409** can be formulated in the following vehicles to achieve a clear solution.

Vehicle Composition	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 5 mg/mL (9.70 mM)
10% DMSO, 90% corn oil	≥ 5 mg/mL (9.70 mM)

Storage and Stability

Proper storage of **LYG-409** is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	6 months
-20°C	1 month	

Handling Recommendations:

- Upon receipt, store the compound as a powder at -20°C.
- For solutions, it is recommended to prepare and use them on the same day.
- If stock solutions need to be prepared in advance, aliquot them into tightly sealed vials to avoid repeated freeze-thaw cycles and store at -80°C.
- Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[3]

Experimental Protocols

Preparation of Stock Solutions for In Vitro Experiments

This protocol describes the preparation of a 10 mM stock solution of **LYG-409** in DMSO.

Materials:

- **LYG-409** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Ultrasonic water bath

Procedure:

- Equilibrate the **LYG-409** vial to room temperature.
- Weigh the desired amount of **LYG-409** powder. For example, to prepare 1 mL of a 10 mM stock solution, use 0.515 mg of **LYG-409** (Molecular Weight: 515.44).
- Add the appropriate volume of DMSO to the **LYG-409** powder. For a 10 mM stock, this would be 0.1940 mL for 1 mg of compound.^[1]
- Vortex the solution briefly.
- Place the vial in an ultrasonic water bath and sonicate until the solution is clear and all solid has dissolved.^[1]
- Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months.

Preparation of Working Solutions for Cell-Based Assays

Procedure:

- Thaw a frozen aliquot of the **LYG-409** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
- Ensure the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions and does not exceed a level that is toxic to the cells (typically <0.5%).

Preparation of Dosing Solutions for In Vivo Experiments

This protocol describes the preparation of a 5 mg/mL dosing solution of **LYG-409** for oral administration in animal models.

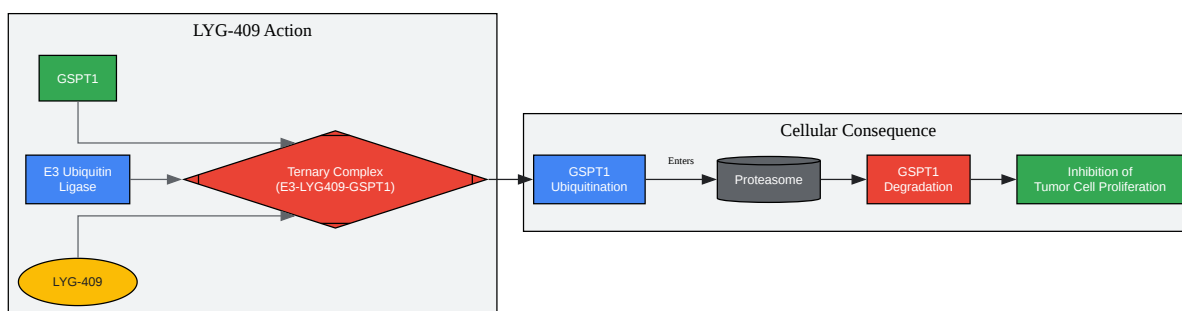
Vehicle Formulation: 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline.

Procedure:

- Prepare the required volume of the vehicle by sequentially adding and mixing the components: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Weigh the appropriate amount of **LYG-409** powder.
- Add the **LYG-409** powder to the prepared vehicle.
- Vortex and sonicate the mixture until a clear solution is obtained. The solubility is at least 5 mg/mL.[1]
- Administer the freshly prepared solution to the animals.

Mechanism of Action and Signaling Pathway

LYG-409 acts as a molecular glue, inducing the proximity between the E3 ubiquitin ligase complex and the target protein GSPT1. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of GSPT1, resulting in the inhibition of tumor cell proliferation.

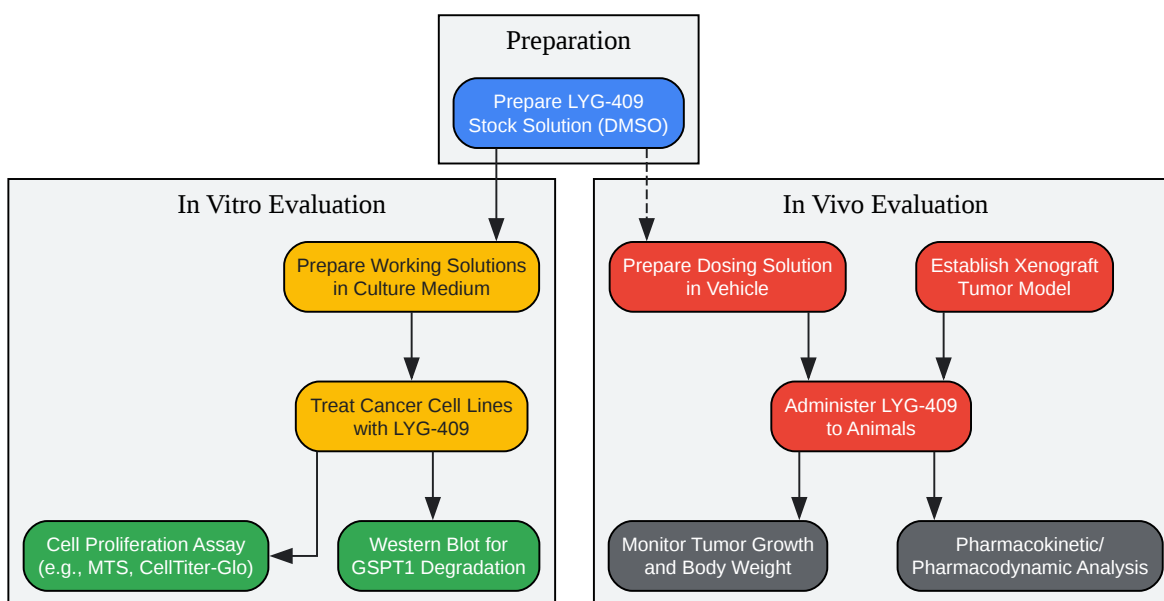


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Caption: Mechanism of action of **LYG-409** as a GSPT1 molecular glue degrader.

Experimental Workflow

The following diagram outlines a general workflow for evaluating the efficacy of **LYG-409**.



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Caption: General experimental workflow for **LYG-409** evaluation.

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- To cite this document: BenchChem. [LYG-409 solubility and preparation for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15542169/docs#lyg-409-solubility-and-preparation-for-experiments\]](https://www.benchchem.com/product/b15542169/docs#lyg-409-solubility-and-preparation-for-experiments)

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